

Application Note: Enhancing Cell-Free Protein Expression with Pseudo-UTP Modified mRNA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *pseudo-UTP*

Cat. No.: *B15598665*

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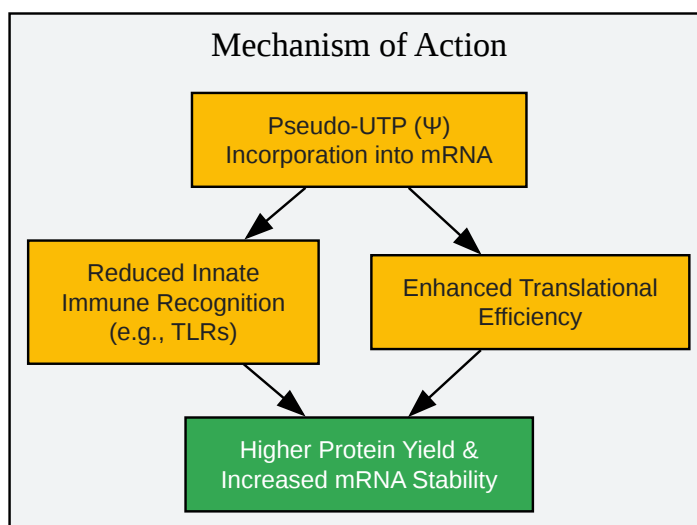
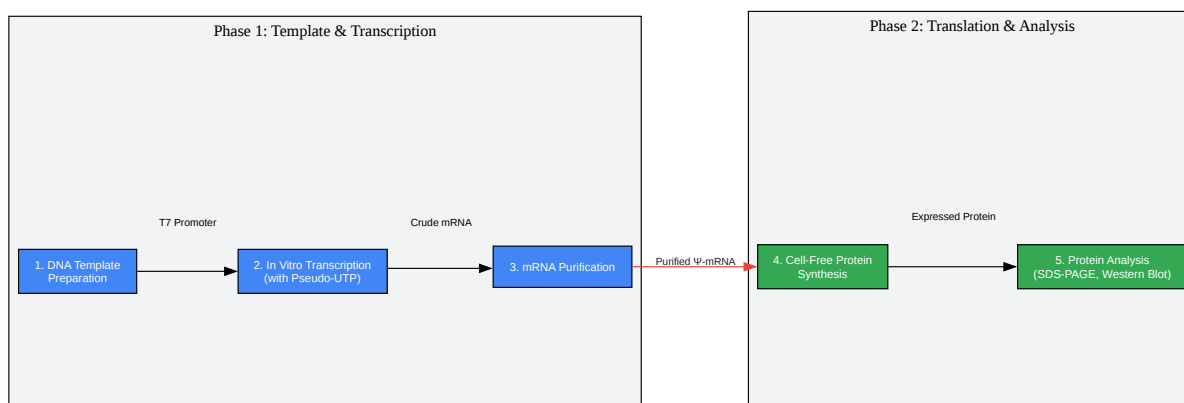
Introduction

Cell-free protein synthesis (CFPS) has become a powerful platform for rapid protein production, enabling applications from high-throughput screening in drug discovery to the manufacturing of biologics.[1][2] Unlike traditional *in vivo* methods, CFPS systems utilize cellular machinery in a test tube, offering an open environment that allows for direct control over reaction conditions and the ability to synthesize proteins that may be toxic to living cells.[1][3] A significant advancement in optimizing protein yield and functionality in these systems is the use of chemically modified messenger RNA (mRNA).

Incorporating modified nucleotides, such as pseudouridine (Ψ), into mRNA transcripts during *in vitro* transcription (IVT) has been shown to confer significant advantages.[4][5] Replacing standard uridine triphosphate (UTP) with pseudouridine triphosphate (**pseudo-UTP**) can enhance the translational capacity of the mRNA and increase its biological stability.[5][6] Furthermore, **pseudo-UTP** modified mRNA has been demonstrated to be less immunogenic, which is a critical factor for therapeutic applications.[5][6] This application note provides a detailed experimental workflow and protocols for the cell-free expression of proteins using **pseudo-UTP** modified mRNA, intended for researchers, scientists, and professionals in drug development.

Overall Experimental Workflow

The process begins with the generation of a suitable DNA template, followed by in vitro transcription to synthesize **pseudo-UTP** containing mRNA. This purified mRNA is then used as a template in a cell-free protein synthesis reaction. Finally, the expressed protein is analyzed for yield and identity.



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- To cite this document: BenchChem. [Application Note: Enhancing Cell-Free Protein Expression with Pseudo-UTP Modified mRNA]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15598665/docs#application-note-enhancing-cell-free-protein-expression-with-pseudo-utp-modified-mrna>]

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